

Application Notes and Protocols for BIO-2007817 in Cell Culture

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Compound of Interest

Compound Name: BIO-2007817

Cat. No.: B15608146

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Introduction

BIO-2007817 is a potent, cell-permeable small molecule that functions as a positive allosteric modulator (PAM) of the E3 ubiquitin ligase Parkin.[1][2] As a "molecular glue," **BIO-2007817** enhances the ability of phospho-ubiquitin (pUb) to activate Parkin, thereby promoting the ubiquitination of mitochondrial substrates and subsequent mitophagy.[3] This mechanism of action makes **BIO-2007817** a valuable tool for studying the PINK1/Parkin signaling pathway and a potential therapeutic candidate for diseases associated with mitochondrial dysfunction, such as early-onset Parkinson's disease (EOPD).

These application notes provide detailed protocols for utilizing **BIO-2007817** in key cell-based assays to probe Parkin activity and mitophagy.

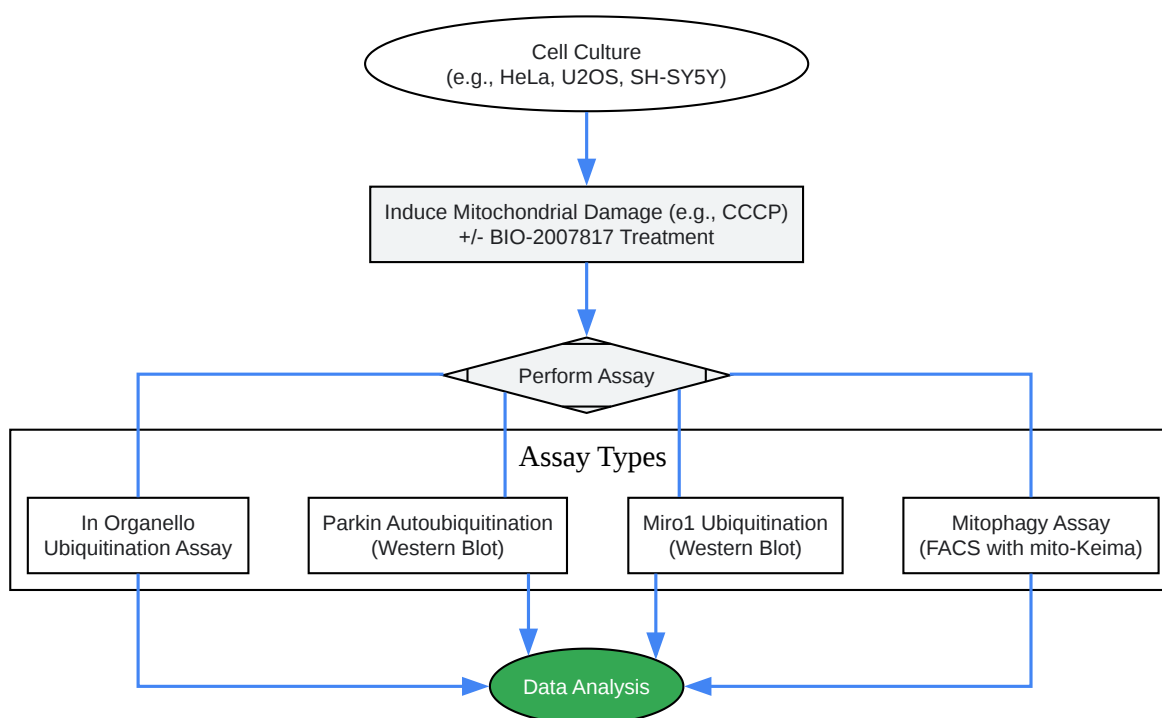
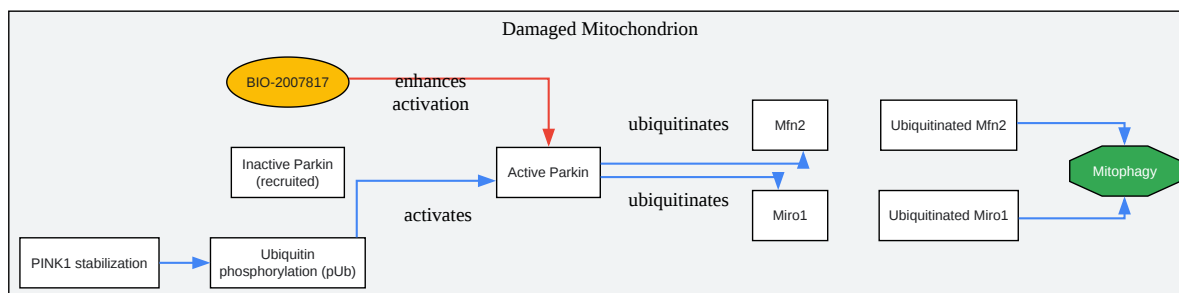
Quantitative Data Summary

The following table summarizes the key quantitative parameters of **BIO-2007817** activity in cell-based assays.

Assay Type	Parameter	Value	Cell Line/System
Miro1 Ubiquitination	EC50	0.17 μ M	In vitro
Parkin Autoubiquitination	Maximal Efficacy	20 μ M	In vitro

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **BIO-2007817** and the general workflow for assessing its activity in cell culture.



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References

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- 2. [medchemexpress.com](#) [[medchemexpress.com](#)]
- 3. Activation of parkin by a molecular glue - PMC [[pmc.ncbi.nlm.nih.gov](#)]
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